

A Comparative Analysis of Silux Plus and Other Anterior Restorative Materials

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the clinical and in-vitro performance of **Silux** Plus, a microfilled composite, against other anterior restorative materials. The following sections present quantitative data from various studies, outline the experimental methodologies used, and visualize the workflow of a key performance evaluation. This information is intended to assist researchers and dental professionals in making informed decisions regarding the selection of materials for anterior restorations.

Performance Data Summary

The clinical and laboratory performance of **Silux** Plus has been evaluated across several key parameters, including wear resistance, surface roughness, and flexural properties. The following tables summarize the quantitative data from comparative studies.



Material	Туре	Mean Mass Loss (g)	Standard Deviation
Natural Flow	Flowable Composite	0.0038	0.0017
Z100	Hybrid Composite	0.0061	0.0018
Fill Magic Flow	Flowable Composite	0.0067	0.0016
Silux Plus	Microfilled Composite	0.0079	0.0023
Flow It!	Flowable Composite	0.0088	0.0023
Revolution	Flowable Composite	0.0091	0.0032

Table 1: Wear Resistance of Anterior Restorative Materials After Simulated Toothbrushing. This table presents the mean mass loss of various composite resins after 100,000 toothbrushing cycles. Lower values indicate higher wear resistance.

Material	Туре	Mean Surface Roughness (µm)	Standard Deviation
Natural Flow	Flowable Composite	0.312	-
Z100	Hybrid Composite	0.499	-
Revolution	Flowable Composite	-	-
Flow It!	Flowable Composite	-	-
Fill Magic Flow	Flowable Composite	-	-
Silux Plus	Microfilled Composite	3.278	-

Table 2: Surface Roughness of Anterior Restorative Materials After Simulated Toothbrushing. This table shows the mean surface roughness of different composite resins after simulated toothbrushing. Lower values indicate a smoother surface. Data for some materials was not available in the reviewed literature.



Material	Туре	Flexural Strength (MPa) - ISO Test	Flexural Modulus (GPa) - ISO Test
Z100	Minifill Composite	Significantly Higher than Silux & Ariston	Significantly Higher than others
Surefil	Minifill Composite	Significantly Higher than Silux & Ariston	No significant difference with Silux & Ariston
Ariston	Midifill Composite	Significantly Higher than Silux	No significant difference with Silux & Surefil
Silux Plus	Microfilled Composite	Significantly Lower than others	No significant difference with Ariston & Surefil

Table 3: Flexural Properties of Various Composite Restorative Materials (ISO 4049 Test). This table summarizes the comparative flexural strength and modulus of **Silux** Plus and other composites.

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of scientific findings. The following are the experimental protocols for the key studies cited in this guide.

Wear and Surface Roughness Evaluation

This in-vitro study aimed to compare the wear and surface roughness of different composite resins after simulated toothbrushing.

- Specimen Preparation: Eight disk-shaped specimens (12 mm in diameter and 1 mm thick) were prepared for each of the six restorative materials: Revolution (Kerr), Natural Flow (DFL), Flow It! (Jeneric-Pentron), Fill Magic Flow (Vigodent), Silux Plus (3M), and Z100 (3M).
- Storage and Polishing: The specimens were stored in distilled water at 37°C for seven days. Following storage, they were polished using Super Snap polishing disks.



- Initial Measurements: The baseline weight and initial surface roughness of each specimen were recorded.
- Simulated Toothbrushing: Each sample was subjected to 100,000 cycles in a toothbrushing machine under a load of 200g. A dentifrice suspension was used to simulate clinical conditions.
- Final Measurements: After the brushing cycles, the specimens were removed, and their final weight and surface roughness were measured.
- Statistical Analysis: The data was analyzed using ANOVA and Tukey's test to determine statistical significance between the groups. Pearson's test was used to assess the correlation between wear (mass loss) and surface roughness.

Flexural Properties Assessment (ISO 4049)

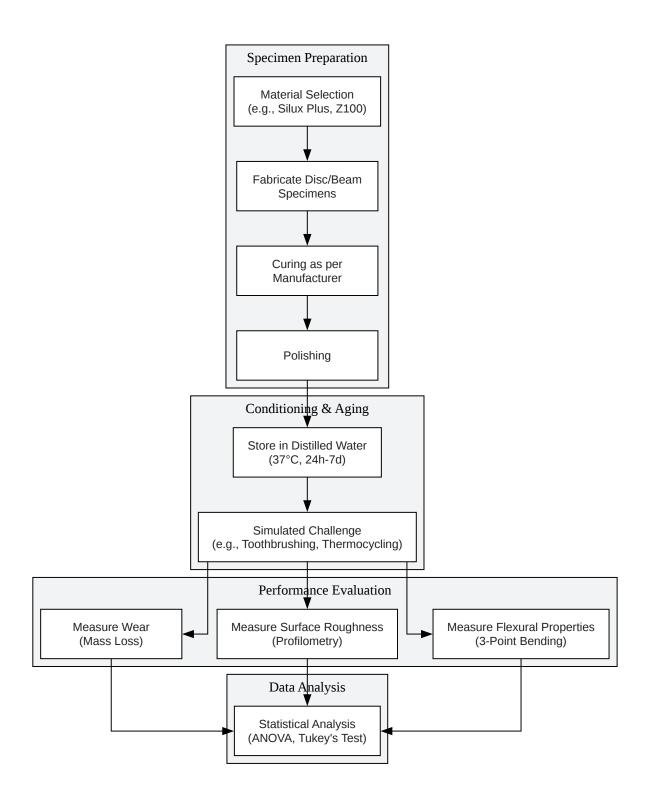
This study investigated the flexural strength and flexural modulus of four commercial composite restoratives.

- Specimen Fabrication: Six specimens of each material (Silux Plus, Z100, Ariston, and Surefil) were fabricated according to ISO 4049 specifications (25 mm length × 2 mm width × 2 mm height) using customized stainless steel molds.
- Curing and Storage: The restorative materials were placed in the molds and lightpolymerized according to the manufacturers' instructions. The specimens were then stored in distilled water at 37°C for 24 hours.
- Flexural Testing: The specimens were subjected to a three-point bending test using an Instron Universal Testing Machine at a crosshead speed of 0.75 mm/min.
- Data Analysis: Flexural strength and flexural modulus were calculated from the loaddeflection data. The results were statistically analyzed using ANOVA and Scheffe's test.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the in-vitro evaluation of anterior restorative materials, based on the described experimental protocols.





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Caption: Experimental workflow for in-vitro testing of dental composites.



Concluding Remarks

The selection of an appropriate anterior restorative material is a critical decision that impacts the long-term clinical success and aesthetic outcome of a restoration. **Silux** Plus, as a microfilled composite, demonstrates certain performance characteristics when compared to other types of composites. The data presented in this guide, derived from in-vitro studies, indicates that while **Silux** Plus may exhibit higher surface roughness after simulated toothbrushing compared to some hybrid and flowable composites, its flexural properties are comparable to some other restorative materials.

It is important to note that direct comparative data for **Silux** Plus on key performance indicators such as color stability and marginal integrity were not readily available in the reviewed literature. Therefore, further clinical trials are warranted to provide a more comprehensive understanding of its long-term performance in these areas. The experimental protocols and workflows detailed herein provide a framework for conducting such future research, ensuring standardized and comparable results. Researchers and clinicians are encouraged to consider the specific clinical situation and the material properties outlined in this guide when selecting an anterior restorative material.

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